

Commercial Suppliers of Dexamethasone-d5: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of commercial suppliers for Dexamethasone-d5, a deuterated analog of the potent synthetic glucocorticoid, dexamethasone. This document is intended to assist researchers, scientists, and professionals in drug development in sourcing high-quality Dexamethasone-d5 for various applications, including its use as an internal standard in pharmacokinetic and metabolic studies. The guide details product specifications from various suppliers, outlines a representative experimental protocol for its use, and illustrates the core signaling pathway of its non-deuterated counterpart, dexamethasone.

Introduction to Dexamethasone-d5

Dexamethasone-d5 is a stable isotope-labeled version of dexamethasone, where five hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it an ideal internal standard for quantitative analysis by mass spectrometry, as it is chemically identical to dexamethasone but can be distinguished by its higher mass.[1] Its primary application is in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods to accurately quantify dexamethasone in biological matrices such as plasma, urine, and tissue homogenates.

Commercial Suppliers and Product Specifications

Several reputable chemical suppliers offer Dexamethasone-d5 for research and development purposes. The following tables summarize the key quantitative data and product specifications



from a selection of these suppliers.

Table 1: General Product Information

| Supplier | CAS Number | Molecular Formula | Molecular Weight (g/mol) |
|-------------------------------|----------------------|----------------------|-------------------------------|
| LGC Standards[2] | 358731-91-6 | C22H24D5FO5 | 397.49 |
| Santa Cruz Biotechnology[3] | 358731-91-6 | C22H24D5FO5 | 397.49 |
| BOC Sciences[4] | 358731-91-6 | C22H24D5FO5 | 397.49 |
| MedChemExpress | 358731-91-6 | Not Specified | Not Specified |
| Cayman Chemical | Not Specified for d5 | C22H25D4FO5 (for d4) | 396.5 (for d4) |
| Toronto Research Chemicals | 358731-91-6 | C22H24D5FO5 | 397.49 |

Table 2: Purity and Isotopic Enrichment

| Supplier | Chemical Purity | Isotopic Purity <i>I</i> Enrichment | Analysis Method |
|-------------------------------|--|--|--|
| LGC Standards[2] | >95% | Not Specified | HPLC |
| Santa Cruz Biotechnology[3] | Not Specified | Not Specified | Not Specified |
| BOC Sciences[4] | ≥95% | ≥96% atom D | Not Specified |
| MedChemExpress | 99.86% (for non- deuterated) | Not Specified | LCMS |
| Cayman Chemical[5] | ≥99% deuterated forms (d1-d4) (for d4) | Not Specified | Not Specified |
| Toronto Research Chemicals[6] | 98% | 96.3% (d ₅ = 85.11%) | ¹ H NMR, ¹⁹ F NMR, MS |



Table 3: Available Pack Sizes and Storage

| Supplier | Available Pack Sizes | Storage Temperature |
|-------------------------------|------------------------------------|---------------------|
| LGC Standards[7] | 1 mg, 10 mg | -20°C |
| Santa Cruz Biotechnology[3] | Contact for availability | Not Specified |
| BOC Sciences[4] | Contact for availability | Not Specified |
| MedChemExpress[8] | 1 mg, 5 mg, 10 mg | -20°C |
| Cayman Chemical[5] | 500 μg, 1 mg, 5 mg, 10 mg (for d4) | -20°C |
| Toronto Research Chemicals[6] | Contact for availability | -20°C Freezer |

Experimental Protocol: Quantification of Dexamethasone in Human Plasma using Dexamethasone-d5 as an Internal Standard by LC-MS/MS

This section outlines a representative methodology for the quantitative analysis of dexamethasone in human plasma. This protocol is a synthesis of established methods and should be optimized for specific laboratory conditions and instrumentation.

Materials and Reagents

- Dexamethasone (analytical standard)
- Dexamethasone-d5 (internal standard)
- Human plasma (blank)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)



- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Solid Phase Extraction (SPE) cartridges

Preparation of Standard and Quality Control (QC) Samples

- Stock Solutions: Prepare stock solutions of dexamethasone and Dexamethasone-d5 in methanol at a concentration of 1 mg/mL.
- Working Standard Solutions: Serially dilute the dexamethasone stock solution with a 50:50 methanol/water mixture to prepare working standard solutions for the calibration curve.
- Internal Standard Working Solution: Dilute the Dexamethasone-d5 stock solution with a 50:50 methanol/water mixture to a final concentration of 100 ng/mL.
- Calibration Curve and QC Samples: Spike blank human plasma with the appropriate working standard solutions to create a calibration curve (e.g., 0.1, 0.5, 1, 5, 10, 50, 100 ng/mL) and QC samples at low, medium, and high concentrations.

Sample Preparation (Protein Precipitation & SPE)

- To 100 μ L of plasma sample (standard, QC, or unknown), add 20 μ L of the Dexamethasone-d5 internal standard working solution.
- Add 300 μL of acetonitrile to precipitate proteins.
- Vortex for 1 minute and centrifuge at 10,000 x g for 10 minutes.
- The supernatant can be directly injected or further purified using Solid Phase Extraction (SPE) for cleaner samples. For SPE, condition the cartridge with methanol followed by water.
 Load the supernatant, wash with a low-organic solvent mixture, and elute with a high-organic solvent mixture.
- Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute in 100 μ L of the mobile phase.



LC-MS/MS Conditions

- LC Column: C18 column (e.g., 50 x 2.1 mm, 1.8 μm)
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Gradient: A suitable gradient to separate dexamethasone from endogenous plasma components.
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 μL
- Mass Spectrometer: Triple quadrupole mass spectrometer
- Ionization Mode: Positive electrospray ionization (ESI+)
- MRM Transitions:
 - Dexamethasone: Precursor ion (m/z) -> Product ion (m/z) (e.g., 393.2 -> 373.2)
 - Dexamethasone-d5: Precursor ion (m/z) -> Product ion (m/z) (e.g., 398.2 -> 378.2)

Data Analysis

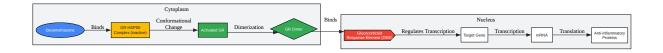
Quantify dexamethasone in the unknown samples by calculating the peak area ratio of the analyte to the internal standard and comparing it to the calibration curve.

Dexamethasone Signaling Pathway

Dexamethasone exerts its effects by binding to the glucocorticoid receptor (GR), which is primarily located in the cytoplasm in an inactive complex with heat shock proteins (HSPs). Upon ligand binding, the receptor undergoes a conformational change, dissociates from the HSPs, and translocates to the nucleus. In the nucleus, the activated GR dimerizes and binds to specific DNA sequences known as glucocorticoid response elements (GREs) in the promoter regions of target genes, leading to the transactivation or transrepression of gene expression.



This modulation of gene expression underlies the anti-inflammatory, immunosuppressive, and metabolic effects of dexamethasone.



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Caption: Dexamethasone signaling pathway via the glucocorticoid receptor.

Conclusion

Dexamethasone-d5 is an essential tool for researchers and drug developers requiring accurate quantification of dexamethasone. This guide provides a starting point for sourcing this critical reagent by summarizing the offerings of several key commercial suppliers. The provided experimental protocol offers a robust framework for developing in-house analytical methods, and the signaling pathway diagram illustrates the fundamental mechanism of action of dexamethasone. It is recommended to contact individual suppliers directly for the most up-to-date product specifications, pricing, and availability.

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